

physical and chemical properties of 4-benzamide boronic acid pinacol ester

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Compound of Interest

Compound Name: 4-(4,4,5,5-Tetramethyl-1,3,2-dioxaborolan-2-yl)benzamide

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An In-Depth Technical Guide to 4-Benzamide Boronic Acid Pinacol Ester

This guide provides a comprehensive overview of the physical, chemical, and biological properties of 4-benzamide boronic acid pinacol ester, tailored for researchers, scientists, and professionals in drug development.

Core Properties

4-Benzamide boronic acid pinacol ester, also known as **4-(4,4,5,5-tetramethyl-1,3,2-dioxaborolan-2-yl)benzamide**, is a versatile organic compound widely utilized in synthetic chemistry, particularly as a key building block in Suzuki-Miyaura cross-coupling reactions. Its structure features a benzamide group attached to a phenylboronic acid pinacol ester. The pinacol ester group enhances the stability and handling of the otherwise sensitive boronic acid moiety.

Table 1: Physical and Chemical Properties

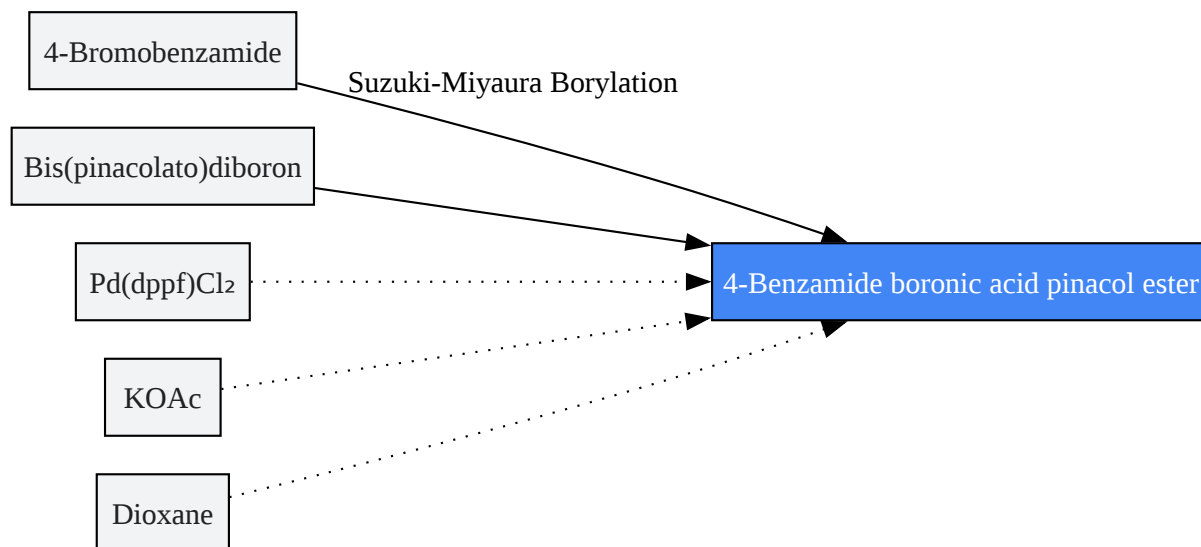
Property	Value	Source
Molecular Formula	C ₁₃ H ₁₈ BNO ₃	[1]
Molecular Weight	247.10 g/mol	[1]
CAS Number	179117-44-3	[1]
Appearance	White to off-white solid	General knowledge
Melting Point	174.9-180.3 °C	N/A
Boiling Point	388.2 ± 25.0 °C (Predicted)	N/A
Solubility	Generally soluble in organic solvents such as THF, DMF, DMSO, ethanol, methanol, acetone, and chloroform.[2] Insoluble in water.	[2]

Synthesis and Purification

The synthesis of 4-benzamide boronic acid pinacol ester typically involves the Miyaura borylation of a corresponding aryl halide.

Experimental Protocol: Synthesis

Reaction Scheme:



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Caption: General synthesis scheme for 4-benzamide boronic acid pinacol ester.

Detailed Procedure:

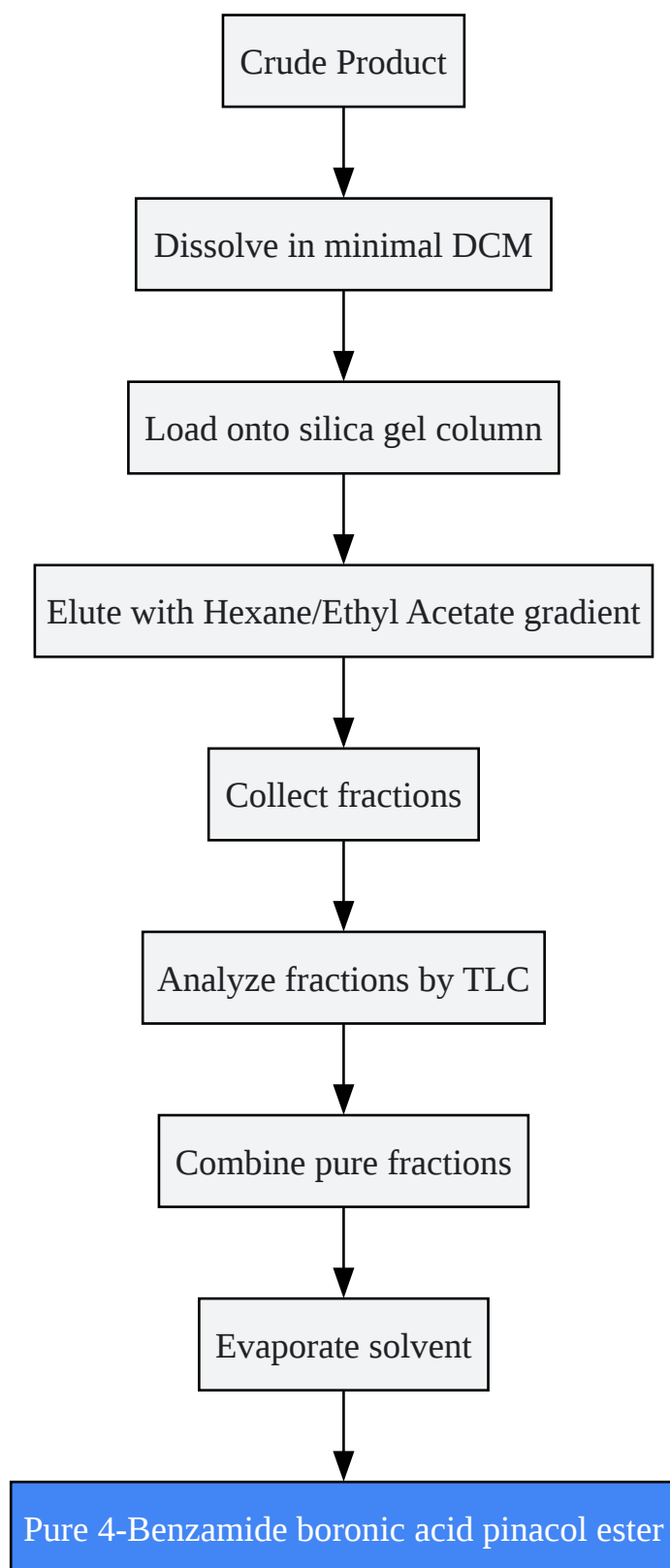
- To a reaction vessel, add 4-bromobenzamide (1.0 eq), bis(pinacolato)diboron (1.1 eq), potassium acetate (KOAc, 3.0 eq), and [1,1'-bis(diphenylphosphino)ferrocene]palladium(II) dichloride (Pd(dppf)Cl₂, 0.03 eq).
- Evacuate and backfill the vessel with an inert gas (e.g., argon or nitrogen).
- Add anhydrous 1,4-dioxane as the solvent.
- Heat the reaction mixture at 80-100 °C for 12-24 hours, monitoring the reaction progress by thin-layer chromatography (TLC) or liquid chromatography-mass spectrometry (LC-MS).
- Upon completion, cool the reaction mixture to room temperature.
- Dilute the mixture with an organic solvent such as ethyl acetate and wash with water and brine.

- Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.

Experimental Protocol: Purification

The crude product is typically purified by column chromatography on silica gel.

Workflow for Purification:



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Caption: Workflow for the purification of 4-benzamide boronic acid pinacol ester.

Detailed Procedure:

- Prepare a silica gel column using a slurry of silica gel in a non-polar solvent (e.g., hexane).
- Dissolve the crude product in a minimal amount of dichloromethane (DCM) or the eluent.
- Adsorb the dissolved product onto a small amount of silica gel and load it onto the column.
- Elute the column with a gradient of ethyl acetate in hexane (e.g., starting from 10% ethyl acetate and gradually increasing to 50%).
- Collect fractions and monitor by TLC for the presence of the desired product.
- Combine the pure fractions and remove the solvent under reduced pressure to yield the purified 4-benzamide boronic acid pinacol ester as a solid.

Spectroscopic Characterization

Table 2: Predicted Spectroscopic Data

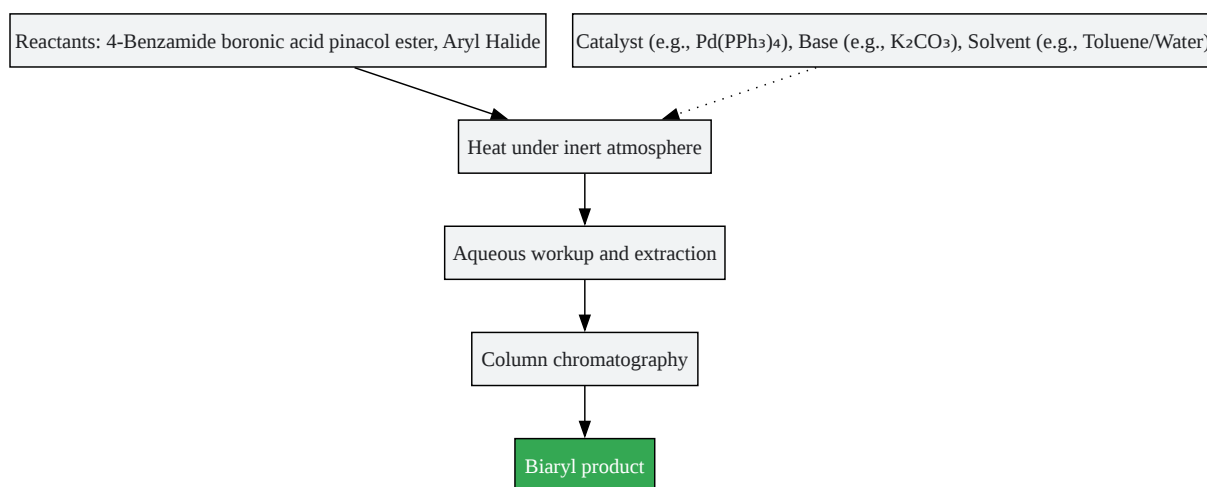
Technique	Key Features
^1H NMR	Aromatic protons (doublets, ~ 7.5 - 8.0 ppm), NH_2 protons (broad singlet, ~ 5.5 - 6.5 ppm), pinacol methyl protons (singlet, ~ 1.3 ppm).
^{13}C NMR	Carbonyl carbon (~ 168 ppm), aromatic carbons (~ 125 - 140 ppm), pinacol carbons (~ 84 ppm, ~ 25 ppm).
FT-IR (cm^{-1})	N-H stretch (two bands, ~ 3400 and ~ 3200), C=O stretch (~ 1660), C-N stretch (~ 1400), B-O stretch (~ 1350).
Mass Spec (m/z)	Molecular ion peak $[\text{M}]^+$ at ~ 247 . Fragmentation may involve loss of the pinacol group or parts of the benzamide moiety.

Chemical Reactivity and Stability

Suzuki-Miyaura Cross-Coupling

4-Benzamide boronic acid pinacol ester is a key reagent in Suzuki-Miyaura cross-coupling reactions to form C-C bonds, enabling the synthesis of complex biaryl structures.

Experimental Workflow: Suzuki-Miyaura Coupling



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Caption: General workflow for a Suzuki-Miyaura cross-coupling reaction.

Stability and Storage

Pinacol esters of boronic acids are generally more stable than their corresponding free boronic acids.^[2] They are less prone to dehydration to form boroxines. For long-term storage, it is recommended to keep the compound in a cool, dry place under an inert atmosphere to prevent hydrolysis.

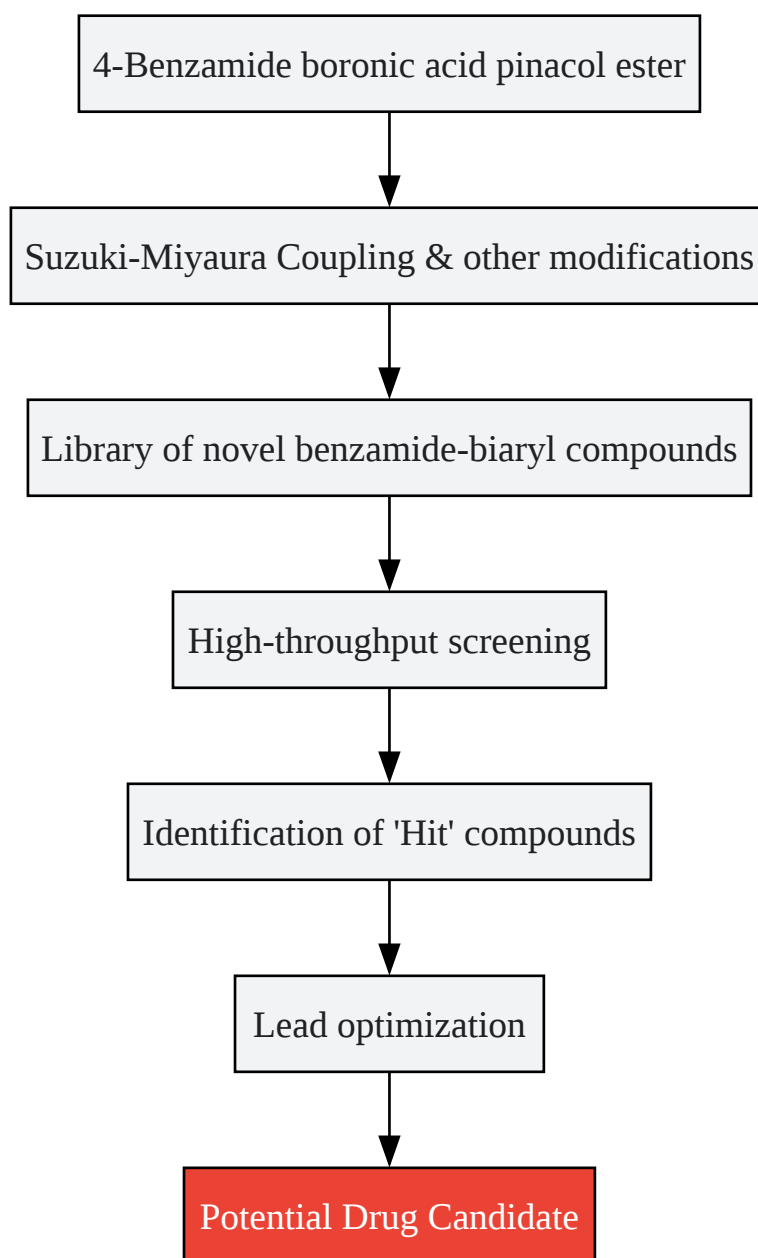
Biological Activity and Applications

While specific biological activities for 4-benzamide boronic acid pinacol ester are not extensively documented, the benzamide and boronic acid moieties are present in numerous pharmacologically active compounds.

- **Benzamide Derivatives:** Known to exhibit a wide range of biological activities, including antipsychotic, antiemetic, and gastroprokinetic effects.[\[3\]](#)
- **Boronic Acid Derivatives:** Have gained significant attention in medicinal chemistry, with applications as enzyme inhibitors (e.g., protease inhibitors) and therapeutic agents. The drug Bortezomib, a dipeptidyl boronic acid, is a proteasome inhibitor used in cancer therapy.[\[4\]](#)

The combination of these two functionalities in 4-benzamide boronic acid pinacol ester makes it a valuable scaffold for the synthesis of novel drug candidates. Boronic acid derivatives have been shown to inhibit various enzymes, and some benzamide derivatives are known to modulate signaling pathways.[\[5\]](#) However, the specific pathways affected by this particular compound require further investigation.

Logical Relationship for Drug Discovery Application:



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Caption: Drug discovery workflow utilizing 4-benzamide boronic acid pinacol ester.

Disclaimer: This document is intended for informational purposes for research and development professionals. The experimental protocols provided are general guidelines and may require optimization. All laboratory work should be conducted with appropriate safety precautions.

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